

Technical Support Center: Aniline-Water Miscibility Experiments

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Compound of Interest

Compound Name: *Aniline water*

CAS No.: *179938-55-7*

Cat. No.: *B12563989*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the aniline-water miscibility experiment.

Frequently Asked Questions (FAQs)

Q1: What is the Critical Solution Temperature (CST) and why is it important in the aniline-water system?

A1: The aniline-water system consists of two partially miscible liquids. The Critical Solution Temperature (CST), also known as the upper consolute temperature, is the maximum temperature at which the two-phase system can exist. Above the CST, aniline and water are completely miscible in all proportions, forming a single homogeneous phase. The CST is a critical physical property that is highly sensitive to impurities, making its determination a useful method for assessing the purity of a substance.^{[1][2][3]}

Q2: My aniline solution is dark brown. Can I still use it for my experiment?

A2: Freshly purified aniline is a colorless to pale yellow oily liquid. However, it is prone to oxidation upon exposure to air and light, which results in a gradual darkening to a brown or reddish-brown color due to the formation of colored, oxidized impurities. While slightly discolored aniline might still be usable for some applications, for accurate CST determination, it is highly recommended to use purified, colorless, or pale-yellow aniline. The presence of these colored impurities can affect the miscibility and the observed CST.

Q3: What are the primary safety precautions I should take when working with aniline?

A3: Aniline is toxic and can be readily absorbed through the skin and by inhalation. It is also a suspected carcinogen and mutagen. Therefore, strict safety measures are essential:

- **Ventilation:** Always handle aniline in a certified chemical fume hood.
- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (butyl rubber, neoprene, or Viton are recommended; nitrile gloves may not be suitable for prolonged contact), chemical splash goggles, and a full-length lab coat.
- **Handling:** Avoid direct contact with skin, eyes, and clothing.
- **Spills:** In case of a spill, absorb the aniline with an inert material like vermiculite or sand, and dispose of it as hazardous waste. For large spills, evacuate the area and contact your institution's environmental health and safety department.
- **Waste Disposal:** Collect all aniline-containing waste in a designated, labeled, and sealed hazardous waste container.

Q4: How do impurities affect the Critical Solution Temperature of the aniline-water system?

A4: The CST of the aniline-water system is very sensitive to impurities. The effect of an impurity depends on its solubility in the two phases:

- **Impurity soluble in only one phase (e.g., NaCl in water):** Such impurities generally raise the CST. This is because the impurity interacts with one of the components (in this case, water), reducing its ability to dissolve the other component (aniline), thus requiring a higher temperature to achieve complete miscibility.^{[1][3]}

- Impurity soluble in both phases (e.g., succinic acid, certain organic compounds): Impurities that can dissolve in both aniline and water tend to lower the CST. They act as a "bridge" between the two phases, increasing their mutual solubility and thus lowering the temperature required for complete miscibility.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Difficulty in observing the miscibility/turbidity point.	1. Heating or cooling rate is too fast. 2. Inadequate stirring. 3. Poor lighting conditions.	1. Maintain a slow and steady heating/cooling rate (approximately 1°C per minute) to allow the system to reach equilibrium. 2. Ensure continuous and gentle stirring throughout the heating and cooling cycles to maintain a uniform composition. 3. Use a well-lit background to make the appearance or disappearance of turbidity more apparent.
Inconsistent or non-reproducible CST values.	1. Presence of impurities in aniline or water. 2. Inaccurate measurement of aniline and water volumes/masses. 3. Thermometer is not calibrated or is being misread. 4. Evaporation of one of the components at higher temperatures.	1. Use freshly distilled aniline and deionized or distilled water. 2. Use calibrated pipettes or burettes for volume measurements or an analytical balance for mass measurements to ensure accurate compositions. 3. Calibrate the thermometer against a standard. Avoid parallax error when reading the temperature. 4. Keep the test tube loosely covered (e.g., with a cotton plug) to minimize evaporation without creating a closed system that could build up pressure.
The solution remains turbid even at high temperatures.	1. The composition of the mixture is far from the critical composition. 2. Presence of a significant amount of an impurity that raises the CST.	1. Prepare a new set of mixtures with varying compositions to ensure you are measuring across the entire miscibility curve. 2. Check the purity of your aniline

and water. If an impurity is known to be present, this may be the expected behavior.

The two layers do not separate upon cooling.	1. The cooling process is too rapid, leading to supersaturation.2. The composition is very close to 100% of one component.	1. Allow the solution to cool slowly with gentle stirring.2. Ensure you are working with compositions that are known to exhibit phase separation.
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Data on the Effect of Impurities on the Aniline-Water System

The following table summarizes the qualitative and quantitative effects of various impurities on the aniline-water system. Note that precise quantitative data for the CST of the aniline-water system with a wide range of impurities is not readily available in the literature. The data presented here is a combination of direct measurements on the aniline-water system where available and analogous data from the well-studied phenol-water system, which is expected to behave similarly.

Impurity	Type	Solubility	Qualitative Effect on CST	Quantitative Data/Observations	Reference(s)
Sodium Chloride (NaCl)	Inorganic Salt	Soluble in water, insoluble in aniline	Increases CST	For the analogous phenol-water system, a 1% NaCl solution can increase the CST by approximately 12°C. In aniline-water-toluene systems, NaCl addition shows a significant "salting-out" effect, decreasing aniline's solubility in water.	[1][4][5]
Potassium Chloride (KCl)	Inorganic Salt	Soluble in water, insoluble in aniline	Increases CST	In the phenol-water system, the addition of KCl leads to an increase in the CST.	[3]
Magnesium Chloride (MgCl ₂)	Inorganic Salt	Soluble in water, insoluble in aniline	Increases CST	Shows a salting-out effect in aniline-water-toluene	[4]

systems, though less pronounced than NaCl.

In the phenol-water system, KI shows a smaller increase in CST compared to some organic impurities. [\[3\]](#)

The addition of PEG2050 to the aniline-water system raises the miscibility curve. For instance, at a mole fraction of PEG of 0.0087, the CST is significantly increased. [\[6\]](#)

In the phenol-water system, succinic acid is known to lower the CST.

In the phenol-water system, [\[3\]](#)

Potassium Iodide (KI)	Inorganic Salt	Soluble in water, insoluble in aniline	Increases CST
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Polyethylene Glycol (PEG2050)	Organic Polymer	Soluble in water	Increases CST
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Succinic Acid	Organic Acid	Soluble in both water and aniline	Decreases CST
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Acetone	Organic Solvent	Miscible with both water	Decreases CST
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		and aniline		acetone shows a significant increase in CST, suggesting it is more soluble in phenol. A similar effect might be observed in the aniline-water system.
Cyclohexane	Organic Solvent	Soluble in aniline, insoluble in water	Increases CST	In the phenol-water system, cyclohexane causes a large increase in the CST. [3]

Experimental Protocols

Detailed Methodology for Determining the Mutual Solubility Curve of the Aniline-Water System

This protocol outlines the procedure for determining the mutual solubility curve and the critical solution temperature (CST) of the aniline-water system.

Materials and Equipment:

- Freshly distilled aniline
- Distilled or deionized water
- A set of large, hard-glass test tubes with stoppers

- A 10 mL burette or graduated pipettes
- A thermometer with 0.1°C divisions
- A heating apparatus (e.g., a water bath with a stirrer and a hot plate)
- A stirrer for the test tube (e.g., a wire loop stirrer)
- A clamp and stand to hold the test tube in the water bath
- Analytical balance (if preparing solutions by mass)

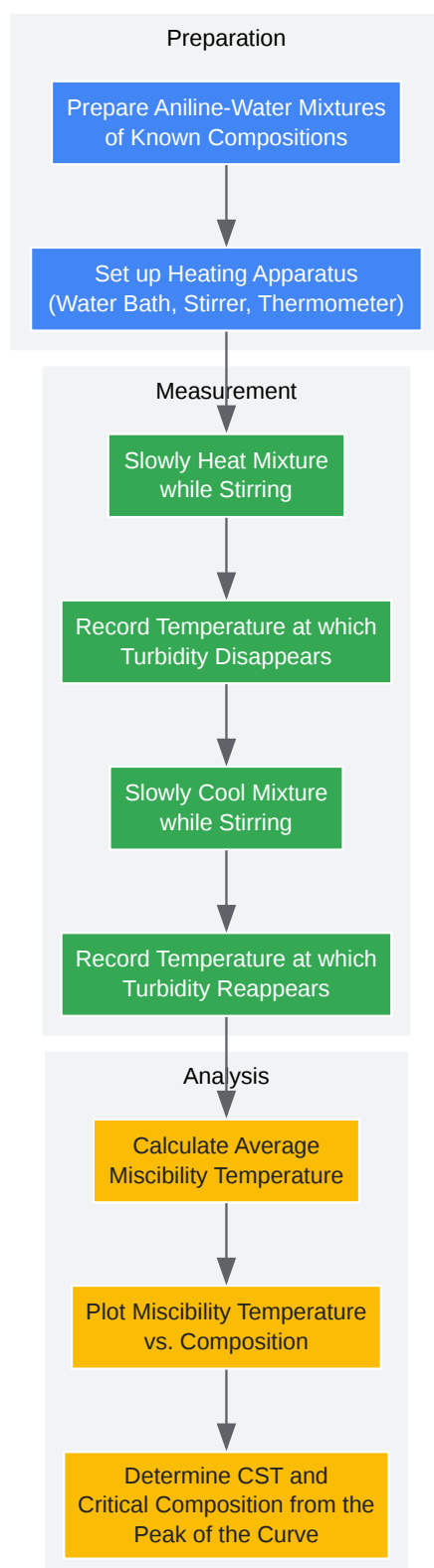
Procedure:

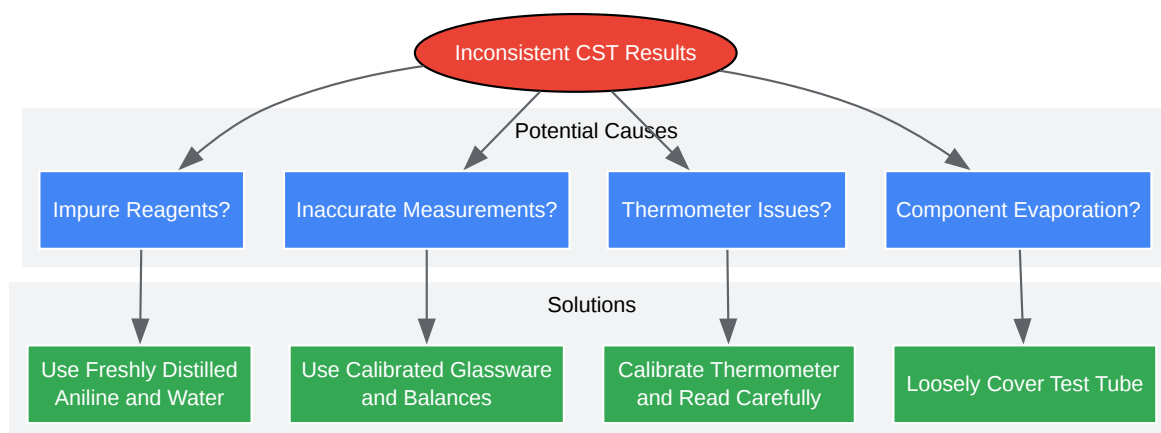
- Preparation of Aniline-Water Mixtures:
 - Prepare a series of aniline-water mixtures of known composition in the hard-glass test tubes. It is recommended to prepare these by mass for higher accuracy. A range of compositions should be covered, for example, from 10% to 90% aniline by mass, with smaller increments around the expected critical composition (approximately 50% by mass).
 - For each mixture, accurately weigh the required mass of aniline and water directly into the test tube.
- Determination of Miscibility Temperature:
 - Place the first test tube containing an aniline-water mixture in the water bath.
 - Immerse the thermometer and the stirrer in the mixture, ensuring the thermometer bulb is fully submerged but not touching the bottom or sides of the test tube.
 - Begin heating the water bath slowly while continuously stirring both the water bath and the aniline-water mixture. The mixture will appear turbid or as two distinct layers.
 - Observe the mixture carefully. The miscibility temperature is the temperature at which the turbidity just disappears, and the solution becomes clear and homogeneous. Record this temperature to the nearest 0.1°C.

- After the solution becomes clear, turn off the heat and allow the water bath and the mixture to cool slowly while continuing to stir.
- Record the temperature at which turbidity reappears. This should be close to the miscibility temperature recorded during heating.
- The average of the two recorded temperatures (disappearance and reappearance of turbidity) is taken as the miscibility temperature for that composition.
- Repeat for All Compositions:
 - Repeat step 2 for all the prepared aniline-water mixtures.
- Data Analysis:
 - Plot a graph of the miscibility temperature (y-axis) against the mass percentage of aniline (x-axis).
 - Draw a smooth curve through the data points. The resulting dome-shaped curve is the mutual solubility curve.
 - The peak of this curve represents the Critical Solution Temperature (CST) and the corresponding composition is the critical composition.

Visualizations

Experimental Workflow for CST Determination





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